

Technical Monograph: MRS2279 Selective P2Y1 Antagonist Affinity

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Compound of Interest

Compound Name: MRS2279

Cat. No.: B1241976

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Part 1: Executive Summary

MRS2279 is a high-affinity, selective competitive antagonist of the P2Y1 receptor, a G-protein-coupled receptor (GPCR) essential for the initiation of platelet aggregation. Chemically defined as a (N)-methanocarpa-2-chloro-N6-methyl-2'-deoxyadenosine-3',5'-bisphosphate, **MRS2279** represents a critical evolution in purinergic pharmacology. It overcomes the metabolic instability of earlier nucleotide analogues while providing nanomolar affinity (

nM) and strict selectivity against the P2Y12 subtype.

This guide provides a rigorous technical analysis of **MRS2279**, detailing its binding kinetics, selectivity profile, and validated protocols for its application in in vitro platelet function assays.

Part 2: Chemical & Pharmacological Profile[1][2][3]

Structural Determinants of Affinity

MRS2279 is designed to lock the ribose moiety into a specific conformation that favors P2Y1 binding.

- **Methanocarpa Modification:** The ribose ring is replaced by a fused cyclopropane-cyclopentane system.^[1] This constrains the molecule in the North (N)-conformation, which is the preferred bioactive geometry for the P2Y1 receptor binding pocket.
- **Bisphosphate Group:** Essential for mimicking the endogenous ligand (ADP) charge distribution.
- **2-Chloro Substitution:** Enhances metabolic stability and affinity compared to the native adenine base.

Table 1: Physicochemical Properties

Property	Specification
Chemical Name	(1R,2S)-4-[2-Chloro-6-(methylamino)-9H-purin-9-yl]-2-(phosphonooxy)bicyclo[3.1.0]hexane-1-methanol dihydrogen phosphate
Molecular Weight	~503.78 g/mol (as diammonium salt)
Solubility	Water (up to 100 mM); Phosphate Buffered Saline (PBS)
Stability	Hygroscopic; store desicated at -20°C. Solutions stable for <24h at 4°C.

Mechanism of Action

The P2Y1 receptor couples to the

protein.^[2] Upon activation by ADP, it triggers the hydrolysis of Phosphatidylinositol 4,5-bisphosphate (

) into Inositol trisphosphate (

) and Diacylglycerol (

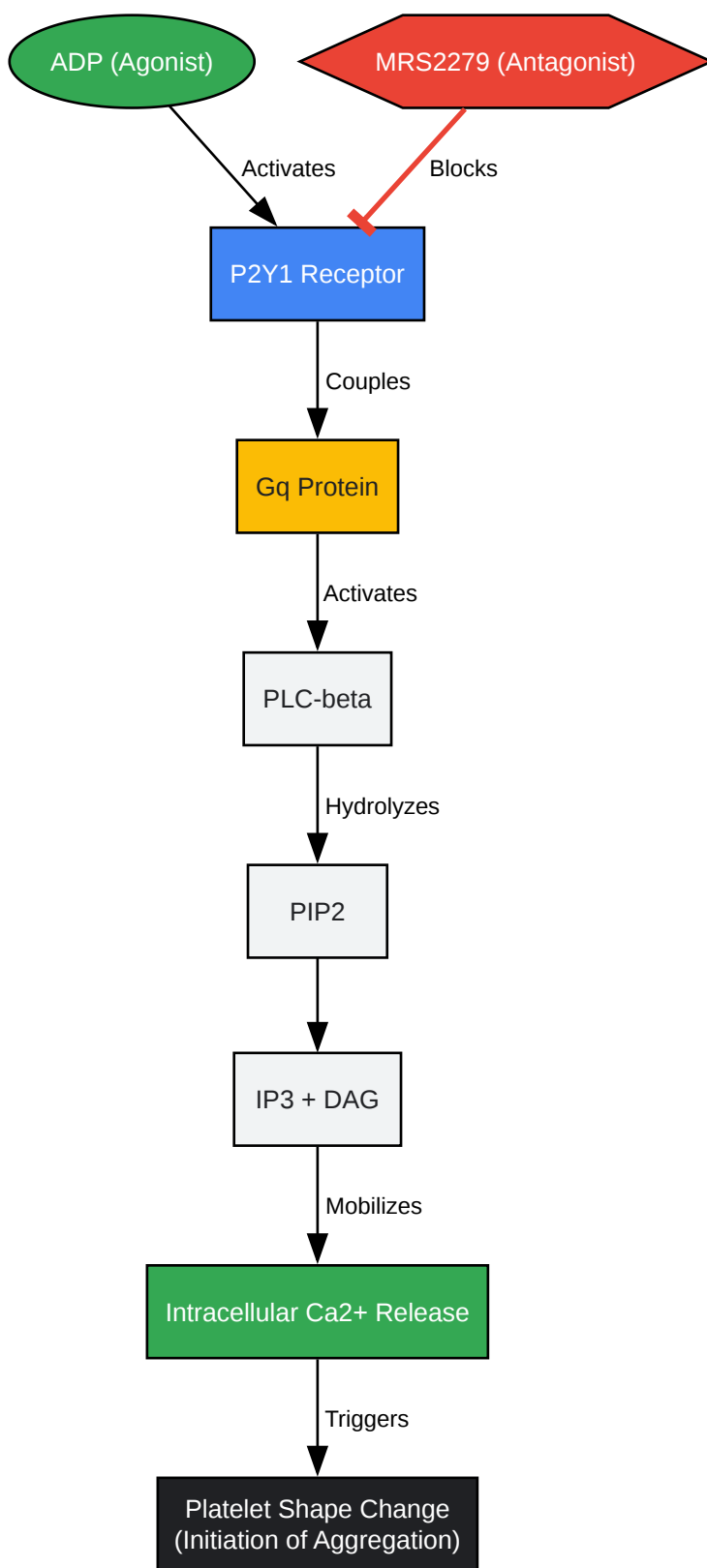
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mediates the release of intracellular calcium (

), causing platelet shape change and weak, transient aggregation.

MRS2279 acts as a competitive antagonist at the ADP binding site, effectively preventing the conformational change required for

coupling. Recent studies also suggest it functions as an inverse agonist, suppressing constitutive P2Y1 activity.



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Figure 1:P2Y1 Signaling Cascade and Inhibition. **MRS2279** competitively blocks ADP binding, preventing Gq-mediated calcium mobilization and subsequent platelet shape change.

Part 3: Affinity & Selectivity Landscape

The utility of **MRS2279** lies in its ability to isolate P2Y1 effects from P2Y12 effects (which mediate sustained aggregation via cAMP inhibition).

Table 2: Comparative Affinity Profile (Human Receptors)

Compound	Target	(nM)	(nM)	Selectivity Notes
MRS2279	P2Y1	2.5	51.6	>20-fold vs P2Y12; Inactive at P2Y2, P2Y4, P2Y6
MRS2179	P2Y1	~100	~300	Lower affinity precursor; less potent.
MRS2500	P2Y1	0.8	~20	Higher affinity; often used for in vivo studies due to stability.
Clopidogrel	P2Y12	N/A	N/A	Selective for P2Y12; no effect on P2Y1.

Note:

values are derived from radioligand binding assays using or displacement of 2-MeSADP.

Selectivity Validation

In functional assays, **MRS2279** (1 μ M) completely abolishes ADP-induced shape change (P2Y1-mediated) but leaves the inhibition of adenylyl cyclase (P2Y12-mediated) intact. This makes it the tool of choice for dissecting "initiation" vs. "amplification" phases of thrombosis.

Part 4: Experimental Application Protocols

Protocol A: Inhibition of Platelet Aggregation (Light Transmission Aggregometry)

This protocol validates **MRS2279** activity by measuring the blockade of the "shape change" wave.

Reagents:

- Citrated human whole blood.
- Tyrode's Buffer (pH 7.4).
- **MRS2279** (Stock: 10 mM in water).
- ADP (Agonist).[\[3\]](#)[\[4\]](#)

Workflow:

- Preparation: Centrifuge whole blood (200 x g, 15 min) to obtain Platelet-Rich Plasma (PRP).
- Normalization: Adjust platelet count to using Tyrode's buffer.
- Incubation:
 - Aliquot 450 μ L PRP into cuvettes.
 - Add 5 μ L **MRS2279** (Final conc: 100 nM – 10 μ M).
 - Incubate at 37°C for 2-5 minutes. (Note: Short incubation is sufficient due to rapid on-rate).
- Activation: Add ADP (Final conc: 2.5 μ M or 5 μ M).

- Measurement: Record light transmission for 5 minutes under stirring (1200 rpm).

Expected Result:

- Control (ADP only): Immediate decrease in light transmission (shape change) followed by a sharp increase (aggregation).
- With **MRS2279**: Complete abolition of the initial shape change; significant reduction in maximum aggregation amplitude.

Protocol B: Radioligand Binding Assay

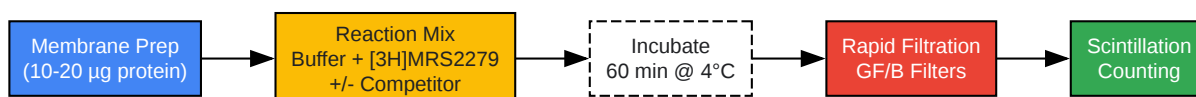
For determination of receptor density (

) or competition kinetics.

Reagents:

- Membranes from P2Y1-expressing cells (e.g., Sf9 or 1321N1).[5]
- Radioligand:
(Specific Activity ~80 Ci/mmol).[5]
- Non-specific binding control: 100 μ M 2-MeSADP.

Workflow:



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Figure 2:Radioligand Binding Workflow. Standardized workflow for determining K_i values using tritiated **MRS2279**.

- Incubation: Mix membranes with 1-5 nM

in Tris-HCl buffer (pH 7.4).

- Equilibrium: Incubate for 60 minutes at 4°C (Low temperature prevents ligand degradation).
- Termination: Rapid filtration through Whatman GF/B filters pre-soaked in 0.3% PEI.
- Analysis: Calculate

using the Cheng-Prusoff equation:

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Part 5: Troubleshooting & Optimization

1. Solvent Effects: **MRS2279** is a nucleotide derivative. Avoid dissolving in DMSO if possible, as it may affect P2Y receptor conformation in some assays. Water or PBS is preferred.
2. Stability in Assay: Phosphate groups are susceptible to ecto-nucleotidases present in crude tissue preparations.
 - Solution: Use washed platelets or recombinant cell membranes to minimize hydrolysis.
 - Additives: If using whole blood, process rapidly (<2 hours post-draw).
3. Distinguishing P2Y1 vs P2Y12: If residual aggregation persists in the presence of **MRS2279**, it is likely P2Y12-mediated. Confirm by adding a P2Y12 antagonist (e.g., AR-C66096) which should abolish the remaining response.

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Sources

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